

Solubility Profile of 3-Methyl-1-pentyn-3-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-1-pentyn-3-ol

Cat. No.: B165628

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3-Methyl-1-pentyn-3-ol** (CAS No. 77-75-8), a versatile acetylenic alcohol with applications in organic synthesis and as an intermediate in the pharmaceutical and specialty chemicals industries.^[1] This document details its solubility in various aqueous and organic solvents, provides experimental protocols for solubility determination, and outlines its chemical synthesis.

Physicochemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.14 g/mol ^[2]
Appearance	Clear, colorless to slightly yellow liquid ^[1]
Boiling Point	121-122 °C
Density	0.866 g/mL at 25 °C

Solubility Data

The solubility of **3-Methyl-1-pentyn-3-ol** is a critical parameter for its application in various chemical processes. Its unique structure, featuring a hydrophilic hydroxyl group and a moderately sized hydrophobic carbon skeleton, results in a broad range of solubilities.

Aqueous Solubility

3-Methyl-1-pentyn-3-ol exhibits moderate solubility in water.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	25	12.8

Organic Solvent Solubility

3-Methyl-1-pentyn-3-ol is miscible with a wide array of organic solvents, indicating that it can be mixed in all proportions without phase separation. For other solvents, it is described as soluble, implying a high degree of solubility.

Solvent	Solubility
Acetone	Miscible[3][4]
Alcohol (Ethanol)	Miscible[3][4]
Benzene	Miscible
Carbon Tetrachloride	Miscible
Chloroform	Miscible[3][4]
Diethyl Ether	Soluble[3][4]
Ethyl Acetate	Miscible[3][4]
Cellosolve	Miscible[1]

Experimental Protocols

The following are detailed methodologies for the determination of the solubility of **3-Methyl-1-pentyn-3-ol** in various solvents.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines the widely used shake-flask method for determining the solubility of a substance in water at a specific temperature.

Materials:

- **3-Methyl-1-pentyn-3-ol** (purity >98%)
- Distilled or deionized water
- Thermostatically controlled water bath or incubator
- Analytical balance
- Volumetric flasks
- Pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Gas chromatograph with a flame ionization detector (GC-FID) or a calibrated refractometer

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **3-Methyl-1-pentyn-3-ol** to a known volume of distilled water in a sealed container (e.g., a screw-cap vial or flask). The excess solute should be visibly present as a separate phase.
- Equilibration: Place the sealed container in a thermostatically controlled water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the container to stand undisturbed at the set temperature for at least 24 hours to allow for complete phase separation.
- Sampling: Carefully withdraw a sample from the aqueous phase using a pipette or syringe. Avoid disturbing the undissolved solute.

- Filtration: Immediately filter the collected sample through a syringe filter to remove any undissolved micro-droplets.
- Quantification: Analyze the concentration of **3-Methyl-1-pentyn-3-ol** in the filtrate using a pre-calibrated analytical method such as GC-FID or refractometry.
- Data Analysis: Calculate the solubility in g/100 mL or other desired units based on the concentration of the analyte in the saturated solution.

Protocol 2: Determination of Miscibility in Organic Solvents

This protocol describes a qualitative method to determine if **3-Methyl-1-pentyn-3-ol** is miscible with an organic solvent.

Materials:

- **3-Methyl-1-pentyn-3-ol**
- Test solvent (e.g., acetone, ethanol)
- Graduated cylinders or pipettes
- Test tubes or vials
- Vortex mixer

Procedure:

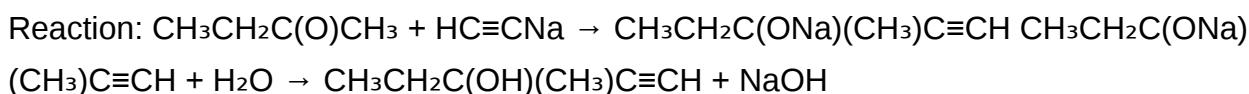
- Initial Mixture: In a clean, dry test tube, add a specific volume of the test solvent (e.g., 1 mL).
- Titration: Gradually add **3-Methyl-1-pentyn-3-ol** to the solvent in small increments, mixing thoroughly after each addition using a vortex mixer.
- Observation: Observe the mixture for any signs of phase separation, cloudiness, or the formation of a second layer.

- Determination of Miscibility: Continue adding **3-Methyl-1-pentyn-3-ol** until a wide range of compositions has been tested (e.g., from 1:99 to 99:1). If no phase separation is observed at any composition, the two liquids are considered miscible.

Synthesis of 3-Methyl-1-pentyn-3-ol

3-Methyl-1-pentyn-3-ol is typically synthesized via the ethynylation of methyl ethyl ketone. This reaction involves the nucleophilic addition of an acetylide anion to the carbonyl carbon of the ketone.

A common laboratory-scale synthesis involves the use of sodium acetylide in a suitable solvent.



Below is a logical workflow for the synthesis of **3-Methyl-1-pentyn-3-ol**.

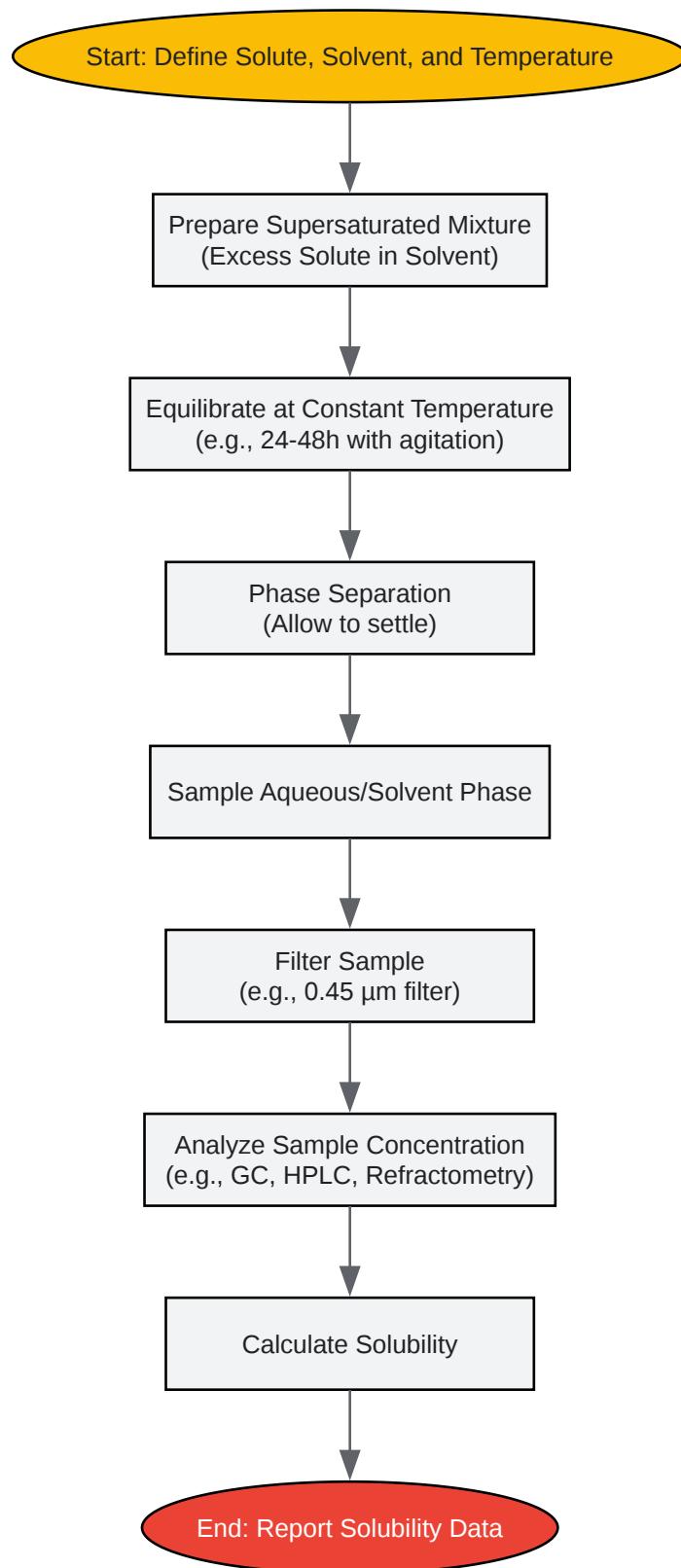


[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Methyl-1-pentyn-3-ol**.

Experimental Workflow for Solubility Determination

The following diagram illustrates a general experimental workflow for determining the solubility of a liquid analyte in a solvent.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for solubility determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. 3-Methyl-1-pentyn-3-ol | C₆H₁₀O | CID 6494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. lup.lub.lu.se [lup.lub.lu.se]
- 4. 3-Methyl-1-pentyn-3-ol 98 77-75-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [Solubility Profile of 3-Methyl-1-pentyn-3-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165628#solubility-of-3-methyl-1-pentyn-3-ol-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com